

# Application Notes and Protocols for Frunexian Stock Solution Preparation

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## Compound of Interest

Compound Name: *Frunexian*

Cat. No.: *B10829284*

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## Introduction

**Frunexian** (also known as EP-7041) is a potent and selective small molecule inhibitor of Factor XIa (FXIa), a key serine protease in the intrinsic pathway of the blood coagulation cascade.[1] By targeting FXIa, **Frunexian** effectively disrupts the amplification of thrombin generation, making it a valuable tool for research in thrombosis, hemostasis, and the development of novel anticoagulants.[1] Proper preparation of a stable, concentrated stock solution is the first critical step for accurate and reproducible experimental results in cell-based assays, biochemical assays, and in vivo studies.

These application notes provide a detailed protocol for the preparation, storage, and handling of **Frunexian** stock solutions for research applications.

## Chemical Properties

**Frunexian** is supplied as a solid, typically a crystalline powder. It is essential to be aware of its chemical properties to ensure proper handling and storage.

| Property          | Value   |
|-------------------|---|
| Synonyms          | EP-7041   |
| CAS Number        | 1803270-60-1  |
| Molecular Formula | C <sub>19</sub> H <sub>26</sub> N <sub>4</sub> O <sub>4</sub> |
| Molecular Weight  | 374.44 g/mol  |

## Data Presentation: Solubility and Storage

Quantitative data regarding the solubility and recommended storage of **Frunexian** are summarized in the table below for easy reference. It is highly recommended to use freshly opened, anhydrous DMSO for the preparation of the stock solution, as hygroscopic DMSO can significantly impact solubility.[\[1\]](#)

| Parameter                      | Value                              | Source                               |
|--------------------------------|------------------------------------|--------------------------------------|
| Solubility in DMSO             | 100 mg/mL (267.07 mM)              | MedChemExpress <a href="#">[1]</a>   |
| Powder Storage                 | -20°C for 3 years, 4°C for 2 years | General guidance for small molecules |
| Stock Solution Storage (-80°C) | Up to 6 months                     | MedChemExpress <a href="#">[1]</a>   |
| Stock Solution Storage (-20°C) | Up to 1 month                      | MedChemExpress <a href="#">[1]</a>   |

Note: It is strongly advised to avoid repeated freeze-thaw cycles of the stock solution to maintain its integrity and efficacy. Aliquoting the stock solution into single-use volumes is best practice.

## Experimental Protocol: Preparation of a 100 mM Frunexian Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **Frunexian** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Frunexian** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

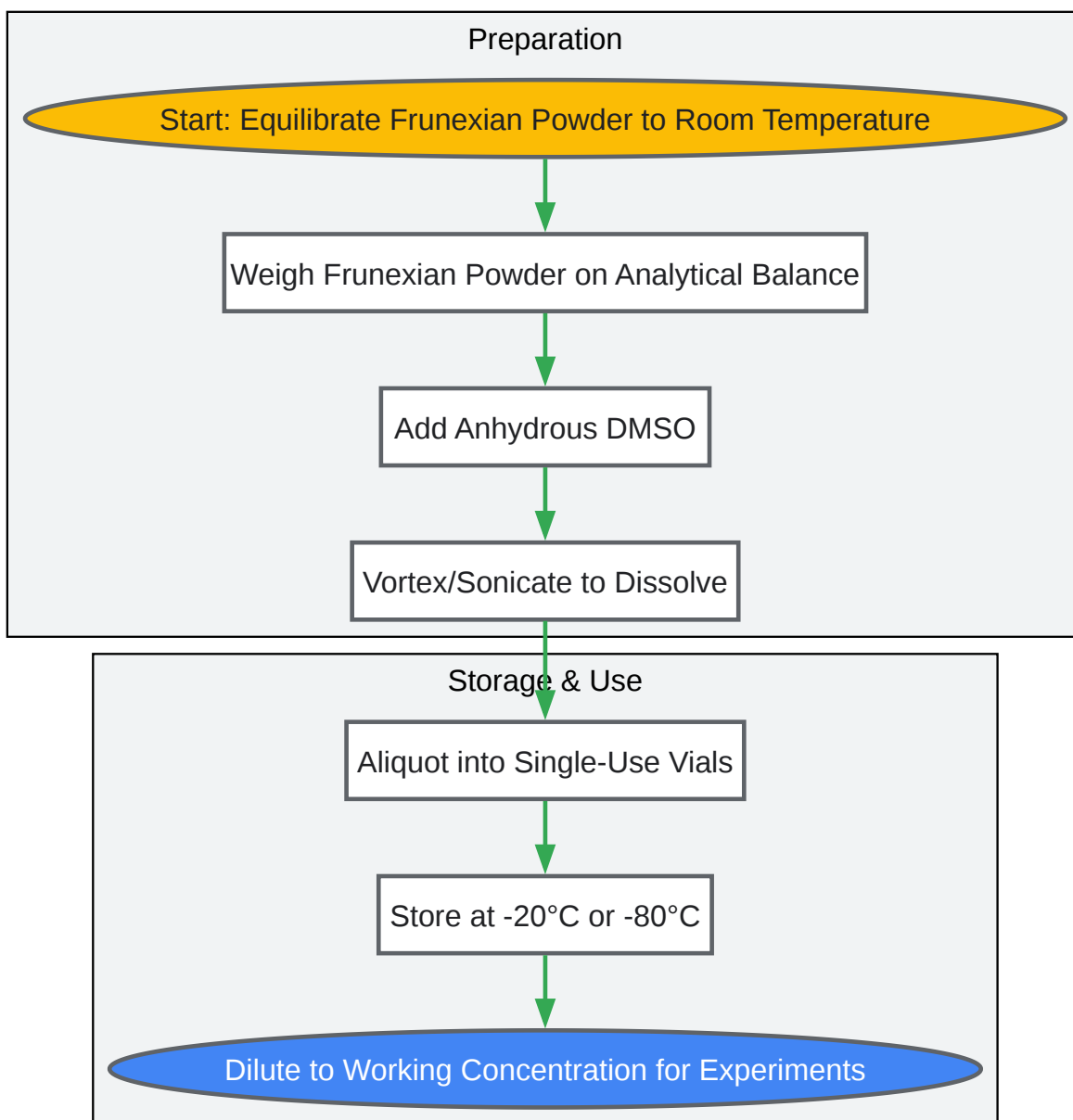
#### Procedure:

- **Pre-weighing Preparation:** Before opening the **Frunexian** vial, allow it to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the powder.
- **Weighing **Frunexian**:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Frunexian** powder. For example, to prepare 1 mL of a 100 mM stock solution, you would need 37.44 mg of **Frunexian**. Calculation: Molecular Weight (374.44 g/mol ) x Molarity (0.1 mol/L) x Volume (0.001 L) = 0.03744 g or 37.44 mg
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the **Frunexian** powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath or sonication can be used to aid dissolution if precipitation is observed.<sup>[1]</sup> Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** Once fully dissolved, aliquot the stock solution into smaller, single-use sterile cryovials. The volume of the aliquots should be based on the typical working concentrations for your experiments to minimize waste and avoid freeze-thaw cycles.

- Labeling and Storage: Clearly label each aliquot with the compound name (**Frunexian**), concentration (100 mM), solvent (DMSO), and the date of preparation. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[1]</sup>

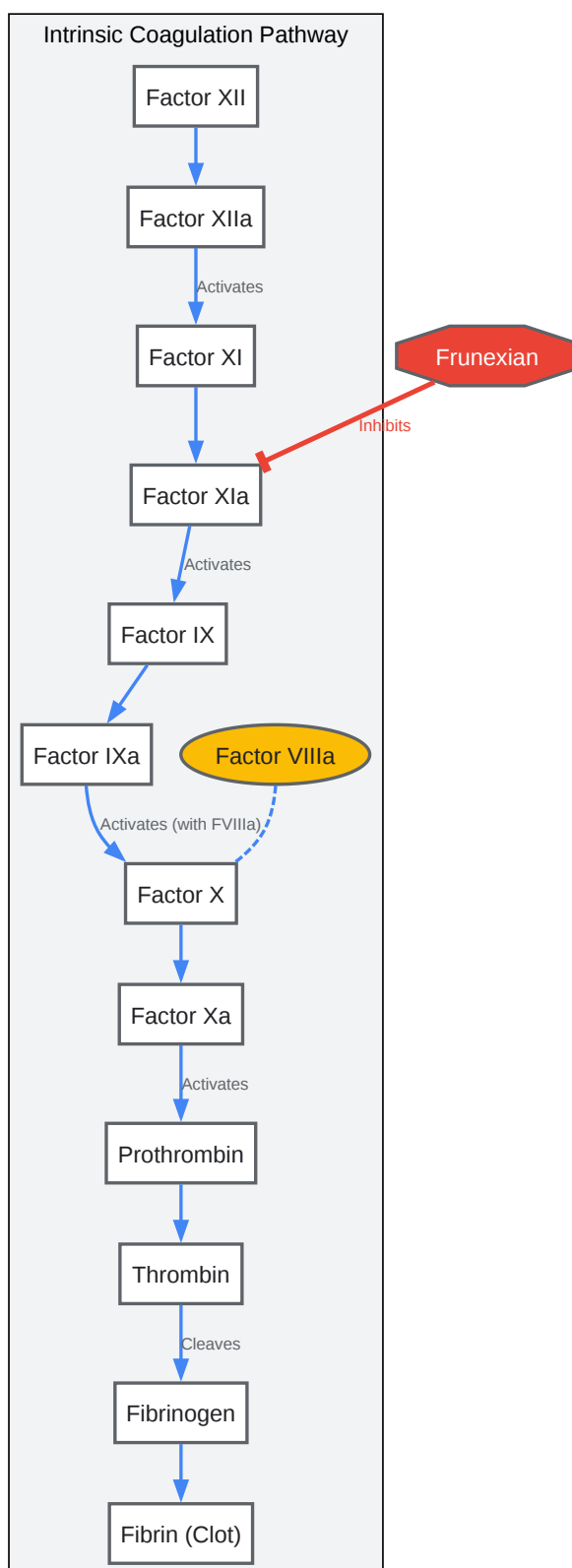
## Mandatory Visualizations

The following diagrams illustrate the experimental workflow for preparing the **Frunexian** stock solution and its mechanism of action within the coagulation cascade.



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Caption: Workflow for **Frunexian** stock solution preparation.



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Caption: **Frunexian** inhibits Factor XIa in the coagulation cascade.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Frunexian Stock Solution Preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829284#how-to-prepare-frunexian-stock-solution-for-research-use]

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